

Application Note: In Vitro Profiling of 1-Cyclopentyl-3-methylpiperazine Scaffolds

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Compound of Interest

Compound Name: 1-Cyclopentyl-3-methylpiperazine

CAS No.: 163526-35-0

Cat. No.: B600047

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Executive Summary & Compound Profile

1-Cyclopentyl-3-methylpiperazine represents a "privileged scaffold" in modern medicinal chemistry.^[1] Its structural duality—combining the lipophilic, steric bulk of the cyclopentyl group with the polar, ionizable piperazine core—makes it a critical building block for central nervous system (CNS) agents and kinase inhibitors.

This compound and its derivatives are most notably validated in the synthesis of Volasertib (a PLK1 inhibitor for Acute Myeloid Leukemia) and high-affinity ligands for Sigma-1 receptors and Chemokine receptors (CCR5).

This guide details the in vitro assay cascade required to evaluate this scaffold's utility, moving from physicochemical characterization to target engagement (Sigma-1) and functional kinase inhibition (PLK1).

Chemical Profile & Handling

Property	Value / Characteristic	Impact on Assays
Molecular Weight	~168.28 g/mol	Fragment-like; suitable for high-concentration screening. [1]
Basicity (pKa)	~8.5 - 9.0 (Piperazine N)	Critical: Positively charged at physiological pH (7.4). [1] May bind non-specifically to plasticware.
LogP / LogD	~1.5 - 2.5 (Estimated)	Moderate lipophilicity; good membrane permeability but requires DMSO for stock solutions. [1]
Stereochemistry	Chiral center at C3	Alert: The (S)-enantiomer is often the bioactive form in kinase inhibitors; racemic mixtures may dilute potency.

Solubilization & Stock Preparation Protocol

Challenge: Piperazines can form carbonate salts in air or adhere to glass surfaces due to their basicity. Solution: Use of acidified DMSO and low-binding plastics.[\[1\]](#)

Protocol Steps:

- Primary Stock (10 mM): Weigh solid **1-Cyclopentyl-3-methylpiperazine** and dissolve in 100% anhydrous DMSO. Vortex for 30 seconds.
 - Note: If the compound is in HCl salt form, add 1 equivalent of NaOH or use phosphate buffer to neutralize for organic extraction assays, but DMSO is sufficient for direct dilution.
- Quality Check: Inspect for precipitation. If cloudy, sonicate at 37°C for 5 minutes.
- Storage: Aliquot into amber glass vials (to prevent UV degradation) and store at -20°C. Stable for 6 months.

- Working Dilutions: Dilute in assay buffer immediately prior to use. Keep final DMSO concentration <1% to avoid solvent effects on cellular assays.

Application 1: Sigma-1 Receptor (σ 1R) Radioligand Binding Assay

Scientific Rationale: The N-alkyl piperazine moiety is a classic pharmacophore for Sigma-1 receptors, which are implicated in neuroprotection and cocaine addiction.^[1] The cyclopentyl group provides the necessary hydrophobic bulk to fit the σ 1R binding pocket.

Assay Principle

A competition binding assay where the test compound (**1-Cyclopentyl-3-methylpiperazine** derivative) displaces the radioligand [3 H]-(+)-Pentazocine, a selective σ 1R agonist.^[1]

Materials

- Membrane Source: Guinea pig brain homogenates or Jurkat cell membranes (high endogenous σ 1R expression).
- Radioligand: [3 H]-(+)-Pentazocine (Specific Activity ~30 Ci/mmol).^[1]
- Non-specific Binding Control: Haloperidol (10 μ M).
- Buffer: 50 mM Tris-HCl, pH 7.4.

Step-by-Step Protocol

- Membrane Preparation: Thaw membrane aliquots and dilute in Tris-HCl buffer to a concentration of 0.5 mg protein/mL.
- Plate Setup: Use 96-well polypropylene plates (minimize binding).
 - Total Binding (TB): Buffer + Membrane + Radioligand.
 - Non-Specific Binding (NSB): Haloperidol (10 μ M) + Membrane + Radioligand.

- Test Wells: **1-Cyclopentyl-3-methylpiperazine** (0.1 nM to 10 μ M) + Membrane + Radioligand.[1]
- Incubation: Add [3 H]-(+)-Pentazocine (Final conc: 3 nM) to all wells. Incubate at 37°C for 120 minutes.
 - Expert Insight: Sigma-1 kinetics are slow; shorter incubation (e.g., 30 min) may underestimate affinity (K_i).
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% Polyethyleneimine to reduce non-specific binding of the lipophilic amine).
- Wash: Wash filters 3x with ice-cold Tris buffer.
- Detection: Add liquid scintillation cocktail and count radioactivity (CPM).

Data Analysis

Calculate the K_i value using the Cheng-Prusoff equation:

Where [L] is radioligand concentration and K_d is its dissociation constant.

Application 2: PLK1 Kinase Inhibition (ADP-Glo™ Assay)

Scientific Rationale: The **1-Cyclopentyl-3-methylpiperazine** motif is the solvent-exposed tail of Volasertib, a potent Polo-like Kinase 1 (PLK1) inhibitor.[1] This assay measures the compound's ability to inhibit PLK1 activity, relevant for oncology applications.

Assay Principle

The ADP-Glo™ assay quantifies kinase activity by converting the ADP produced during the kinase reaction into light (luminescence).

Workflow Diagram



Figure 1: PLK1 Kinase Inhibition Workflow (ADP-Glo)

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Protocol Steps

- Reagent Prep: Prepare 1x Kinase Buffer (40 mM Tris pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA).
- Enzyme Mix: Dilute recombinant PLK1 enzyme (Promega or SignalChem) to 2 ng/μL.
- Substrate Mix: Prepare Casein substrate (0.2 mg/mL) + Ultra-pure ATP (10 μM).
- Reaction:
 - Add 2 μL of **1-Cyclopentyl-3-methylpiperazine** (titrated) to a 384-well white plate.
 - Add 2 μL of PLK1 Enzyme Mix. Incubate 10 min (allow compound to bind active site).
 - Add 1 μL of Substrate/ATP Mix to start reaction.
- Incubation: 60 minutes at Room Temperature (RT).
- Detection:
 - Add 5 μL ADP-Glo™ Reagent (Terminates reaction, consumes remaining ATP). Incubate 40 min.
 - Add 10 μL Kinase Detection Reagent (Converts ADP to ATP, then to Luciferase signal). Incubate 30 min.
- Read: Measure Luminescence. Signal is proportional to Kinase Activity (Inverse to Inhibition).

Application 3: Metabolic Stability (Microsomal Stability)

Scientific Rationale: Piperazine rings are metabolic "hotspots," susceptible to N-oxidation and ring cleavage by Cytochrome P450s.^[1] Early assessment of metabolic stability is mandatory.

Protocol Steps

- System: Pooled Human Liver Microsomes (HLM) at 0.5 mg/mL protein.
- Test Concentration: 1 μ M **1-Cyclopentyl-3-methylpiperazine** (prevents enzyme saturation).
- Cofactor: NADPH regenerating system (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).^[1]
- Time Course:
 - Pre-incubate Compound + Microsomes for 5 min at 37°C.
 - Initiate with NADPH.
 - Sample at t = 0, 5, 15, 30, and 60 minutes.
- Quench: Transfer aliquots into ice-cold Acetonitrile containing Internal Standard (e.g., Tolbutamide).
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS (MRM mode).
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time to determine intrinsic clearance ().

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Non-Specific Binding (Assay 1)	Lipophilic amine sticking to plastic. [1]	Add 0.05% Tween-20 to buffers; Use silanized glass or low-binding plates. [1]
Precipitation in Assay Buffer	Low solubility at pH 7.4.	Ensure stock is 100% DMSO; limit final concentration to <100 μ M; check pH of buffer.
Variable Kinase Data (Assay 2)	ATP competition.	If the compound is an ATP-competitive inhibitor (likely), IC ₅₀ will shift with ATP conc. Run at K _m (app) for ATP.

References

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Sources

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